

Application Notes and Protocols for the Recrystallization of Methyl 2-(sulfamoylmethyl)benzoate

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Compound of Interest

Compound Name: Methyl 2-(sulfamoylmethyl)benzoate

Cat. No.: B053720

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This document provides a detailed protocol for the purification of **Methyl 2-(sulfamoylmethyl)benzoate** via recrystallization. The procedure is based on established methods for the purification of sulfonamide derivatives and is intended to yield a product of high purity suitable for research and development applications.

Physicochemical Data

A summary of the key physicochemical properties of **Methyl 2-(sulfamoylmethyl)benzoate** is presented below. This data is essential for the proper handling, characterization, and application of the compound.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₄ S	[1][2]
Molecular Weight	229.26 g/mol	[1]
Appearance	Solid (predicted)	[2]
CAS Number	112941-26-1	[1]

Experimental Protocol: Recrystallization of Methyl 2-(sulfamoylmethyl)benzoate

This protocol details the step-by-step procedure for the purification of crude **Methyl 2-(sulfamoylmethyl)benzoate** using ethanol as the primary recrystallization solvent. Due to the presence of both polar (sulfonamide) and non-polar (aromatic ring) moieties within the molecule, ethanol or a mixed solvent system like ethanol/water is often effective for the recrystallization of sulfonamides.^[3]

Materials:

- Crude **Methyl 2-(sulfamoylmethyl)benzoate**
- Ethanol (95% or absolute)
- Deionized water
- Activated charcoal (optional)
- Erlenmeyer flasks
- Hotplate with magnetic stirring capability
- Magnetic stir bar
- Buchner funnel and flask
- Filter paper
- Spatula
- Watch glass
- Melting point apparatus

Procedure:

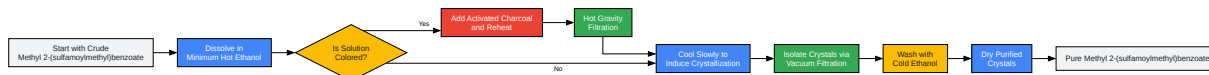
- Dissolution:

- Place the crude **Methyl 2-(sulfamoylmethyl)benzoate** into an Erlenmeyer flask.
- Add a magnetic stir bar and a minimal amount of 95% ethanol.
- Gently heat the mixture on a hotplate with continuous stirring.
- Continue to add small portions of hot ethanol until the solid completely dissolves. It is crucial to use the minimum amount of hot solvent required to achieve a saturated solution.
- Decolorization (Optional):
 - If the solution is colored due to impurities, remove it from the heat and allow it to cool slightly.
 - Add a small amount of activated charcoal to the solution to adsorb the colored impurities.
 - Reheat the solution to boiling for a few minutes while stirring.
- Hot Gravity Filtration:
 - If activated charcoal was used, or if there are any insoluble impurities, perform a hot gravity filtration.
 - Preheat a second Erlenmeyer flask and a stemless funnel.
 - Place a fluted filter paper in the preheated funnel and pour the hot solution through it to remove the charcoal and any other solid impurities.
- Crystallization:
 - Cover the flask containing the hot, clear filtrate with a watch glass.
 - Allow the solution to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, it can be placed in an ice bath to maximize crystal formation.
- Isolation and Washing:

- Collect the formed crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of ice-cold 95% ethanol to remove any remaining soluble impurities.
- Drying:
 - Dry the purified crystals on the filter paper by drawing air through them for a period, or transfer them to a watch glass and dry in a desiccator or a vacuum oven at a low temperature.
- Characterization:
 - Determine the melting point of the purified crystals. A sharp melting point is indicative of high purity.
 - Calculate the percent recovery.

Recrystallization Workflow

The following diagram illustrates the logical workflow of the recrystallization protocol described above.



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Caption: Workflow for the recrystallization of **Methyl 2-(sulfamoylmethyl)benzoate**.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Reagents & Solvents [chem.rochester.edu]
- 3. benchchem.com [benchchem.com]
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